

A Comprehensive Technical Guide to 3,4-Dimethylpyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,4-Dimethylpyridazine

CAS No.: 68206-10-0

Cat. No.: B1338499

[Get Quote](#)

A Note on Nomenclature: This guide focuses on the chemical compound 3,4-Dimethylpyridine. Initial searches for "**3,4-Dimethylpyridazine**" did not yield a commonly referenced chemical entity. The vast majority of scientific literature and chemical databases under this naming convention refer to 3,4-Dimethylpyridine, also known as 3,4-Lutidine. It is presumed that this is the compound of interest for this technical guide. Pyridine is an aromatic heterocyclic compound with one nitrogen atom in the six-membered ring, whereas pyridazine contains two adjacent nitrogen atoms.

Core Identification and Chemical Identity

3,4-Dimethylpyridine is a substituted pyridine derivative with the chemical formula C_7H_9N .^{[1][2]} It is a significant building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[3]

Identifier	Value
CAS Number	583-58-4[1][2][3][4][5][6][7][8][9][10]
IUPAC Name	3,4-dimethylpyridine[1][4]
Synonyms	3,4-Lutidine, Pyridine, 3,4-dimethyl-[2][4][6][7][8][9][11]
Molecular Formula	C7H9N[1][2][3][4][6][7][8][9]
Molecular Weight	107.15 g/mol [1][4]
InChI Key	NURQLCJSMXZBPC-UHFFFAOYSA-N[1][2][4][6][7][8][9]
SMILES	CC1=C(C=NC=C1)C[1][4]

Physicochemical Properties

3,4-Dimethylpyridine is a colorless to light yellow liquid under standard conditions.[3][11] Its key physical and chemical properties are summarized below.

Property	Value
Appearance	Colorless to light yellow liquid[3][11]
Melting Point	-11 °C[2] to -6 °C[3]
Boiling Point	163-164 °C[10] to 179 °C[3]
Density	0.954 g/mL at 25 °C[2][10]
Refractive Index	n _{20/D} 1.511[2][10]
Vapor Pressure	1.24 mmHg[4][11]
Flash Point	53.89 °C (129.00 °F)[5][12]
Solubility	Soluble in alcohol and water (52,000 mg/L at 20 °C)[5]

Synthesis and Manufacturing

The synthesis of 3,4-Dimethylpyridine can be achieved through various organic chemistry routes. One documented method involves starting from α -methyl-acetylacetic acid ester, with reported yields of approximately 35%.^[13] While specific, detailed industrial-scale synthesis protocols are often proprietary, general synthetic strategies for producing substituted pyridines can be adapted. These methods often involve condensation reactions of aldehydes or ketones with ammonia or amines.

A generalized synthetic pathway for lutidines can involve a multi-component reaction. The following diagram illustrates a conceptual workflow for the synthesis of a substituted pyridine, which can be adapted for 3,4-Dimethylpyridine.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of 3,4-Dimethylpyridine.

Applications in Research and Development

3,4-Dimethylpyridine serves as a versatile intermediate and building block in various scientific and industrial applications.

Pharmaceutical and Medicinal Chemistry

This compound is utilized as an intermediate in the manufacturing of drugs.^{[11][14]} Its structure is a key scaffold for the development of new therapeutic agents. For instance, dimethylpyridine-3-carboxamide derivatives have been designed and synthesized as potential selective inhibitors of matrix metalloproteinase 13 (MMP-13), which show anticancer activity.^[15] The pyridine ring is a common feature in many biologically active molecules, and the methyl groups on 3,4-Dimethylpyridine can be functionalized to create more complex structures with specific biological targets.

Organic Synthesis and Catalysis

In organic synthesis, 3,4-Dimethylpyridine is employed as a building block for more complex heterocyclic compounds.^{[3][16]} Its basic nitrogen atom allows it to act as a non-nucleophilic base or a ligand in coordination chemistry. The steric and electronic properties imparted by the two methyl groups can influence the reactivity and selectivity of catalytic processes.

Agrochemicals and Materials Science

Similar to its role in pharmaceuticals, 3,4-Dimethylpyridine is a precursor in the synthesis of various agrochemicals.^{[3][17]} In materials science, it is investigated as a component in the synthesis of ligands for metal-organic frameworks (MOFs) and other functional materials.^[16]

Flavoring Agent

3,4-Dimethylpyridine is also used as a flavoring agent in the food industry due to its distinct green taste and odor profile.^{[3][5]}

Spectral Data for Identification

For the unambiguous identification of 3,4-Dimethylpyridine, various spectroscopic techniques are employed.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR spectra provide detailed information about the molecular structure. The chemical shifts and coupling constants of the protons and carbons are characteristic of the 3,4-dimethyl substitution pattern on the pyridine ring.^[4]
- Infrared (IR) Spectroscopy: The IR spectrum of 3,4-Dimethylpyridine shows characteristic absorption bands for C-H stretching of the methyl groups and the aromatic ring, as well as C=C and C=N stretching vibrations of the pyridine ring.^{[4][6]}
- Mass Spectrometry (MS): The mass spectrum provides the molecular weight of the compound from the molecular ion peak. Fragmentation patterns can further confirm the structure.^{[4][6]}

Safety and Handling

3,4-Dimethylpyridine is a hazardous chemical and requires careful handling.

Hazard Classification:

- Flammable: It is a flammable liquid and vapor.[4]
- Toxicity: It is toxic if swallowed, in contact with skin, or if inhaled.[4][12] It is harmful by ingestion and inhalation and toxic by skin absorption.[4][11]
- Irritation: It causes skin irritation and serious eye irritation.[4][12][18] It may also cause respiratory irritation.[18]

Safety Precautions:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[12][19]
- Ventilation: Ensure adequate ventilation, especially in confined areas.[19]
- Handling: Avoid contact with skin and eyes. Do not breathe vapor. Keep away from sources of ignition.[12]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[12][18] If on skin, wash off immediately with plenty of water.[18] If inhaled, remove to fresh air.[18] If swallowed, seek immediate medical attention.

Toxicity Data:

- Oral LD50 (rat): 710 uL/kg[12]
- Dermal LD50 (rabbit): 140 uL/kg[12]
- Inhalation LCLo (rat): 500 ppm/4hr[4][11]

Conclusion

3,4-Dimethylpyridine is a valuable chemical intermediate with a wide range of applications, particularly in the synthesis of pharmaceuticals, agrochemicals, and specialty materials. Its well-defined physicochemical properties and reactivity make it a versatile tool for researchers

and chemical professionals. However, its hazardous nature necessitates strict adherence to safety protocols during handling and use.

References

- 3,4-DIMETHYLPYRIDINE | CAS 583-58-4 - M
- 3,4-dimethylpyridine - Stenutz.
- 3,4-Dimethylpyridine - Hazardous Agents - Haz-Map.
- 3,4-lutidine pyridine, 3,4-dimethyl - The Good Scents Company.
- SAFETY D
- 3,4-Dimethylpyridine Properties vs Temperature | Cp, Density, Viscosity - Chemcasts.
- 3,4-Dimethylpyridine | C7H9N | CID 11417 - PubChem.
- Synthetic Pathways to Pyrido[3,4-c]pyridazines and Their Polycyclic Deriv
- 3,4-lutidine - FlavScents.
- Syntheses of 3,4-dimethylpyridine, 2,3-dimethylpyridine and 2-methyl-3-ethylpyridine - ResearchG
- SAFETY D
- Pyridine, 3,4-dimethyl- - the NIST WebBook.
- Pyridine, 3,4-dimethyl- - the NIST WebBook.
- 3,4-DIMETHYLPYRIDINE FOR SYNTHESIS - ChemicalBook.
- 3,4-Dimethylpyridine | High-Purity Reagent for Research - Benchchem.
- Synthesis of 15N-labelled 3,5-dimethylpyridine - PMC - NIH.
- 3,4-Lutidine - Chem-Impex.
- Pyridine, 3,4-dimethyl- - the NIST WebBook.
- Exploring the Chemical Applications of 3,5-Dimethylpyridine Beyond Omeprazole.
- Pyridine, 3,4-dimethyl- - the NIST WebBook - National Institute of Standards and Technology.
- 2,6-Dihydroxy-3,4-dimethylpyridine | C7H9NO2 | CID 10313171 - PubChem.
- 3,4-Lutidine 98 583-58-4 - Sigma-Aldrich.
- New Dimethylpyridine-3-Carboxamide Derivatives as MMP-13 Inhibitors with Anticancer Activity - PMC - NIH.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 3,4-DIMETHYLPYRIDINE | CAS 583-58-4 \[matrix-fine-chemicals.com\]](#)
- [2. 3,4-dimethylpyridine \[stenutz.eu\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. 3,4-Dimethylpyridine | C7H9N | CID 11417 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 3,4-lutidine \[flavscent.com\]](#)
- [6. Pyridine, 3,4-dimethyl- \[webbook.nist.gov\]](#)
- [7. Pyridine, 3,4-dimethyl- \[webbook.nist.gov\]](#)
- [8. Pyridine, 3,4-dimethyl- \[webbook.nist.gov\]](#)
- [9. Pyridine, 3,4-dimethyl- \[webbook.nist.gov\]](#)
- [10. 3,4-二甲基吡啶 98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [11. 3,4-Dimethylpyridine - Hazardous Agents | Haz-Map \[haz-map.com\]](#)
- [12. 3,4-lutidine, 583-58-4 \[thegoodscentscompany.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. New Dimethylpyridine-3-Carboxamide Derivatives as MMP-13 Inhibitors with Anticancer Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. benchchem.com \[benchchem.com\]](#)
- [17. nbino.com \[nbino.com\]](#)
- [18. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [19. fishersci.com \[fishersci.com\]](#)
- [To cite this document: BenchChem. \[A Comprehensive Technical Guide to 3,4-Dimethylpyridine\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1338499/docs#a-comprehensive-technical-guide-to-3-4-dimethylpyridine\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)